

Application Notes and Protocols for 4-Phenylbenzaldehyde in the Fragrance Industry

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Compound of Interest

Compound Name: 4-Phenylbenzaldehyde

Cat. No.: B031587

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Phenylbenzaldehyde, also known as biphenyl-4-carboxaldehyde, is a versatile aromatic aldehyde utilized in the fragrance industry for its distinct aromatic properties.^[1] It is a white to cream-colored solid with a pleasant floral or aromatic odor, making it a valuable ingredient in the formulation of perfumes, cosmetics, and other scented products.^[1] Beyond its use as a fragrance component, **4-phenylbenzaldehyde** also serves as a key intermediate in the synthesis of various organic compounds, including pharmaceuticals and polymers.^[1] This document provides detailed application notes and experimental protocols for the use of **4-phenylbenzaldehyde** in fragrance research and development.

Physicochemical and Olfactory Properties

A comprehensive understanding of the physicochemical and olfactory properties of **4-phenylbenzaldehyde** is essential for its effective application in fragrance formulations.

Table 1: Physicochemical Properties of **4-Phenylbenzaldehyde**

Property	Value	Reference(s)
Synonyms	Biphenyl-4-carboxaldehyde, p-Phenylbenzaldehyde	[1]
CAS Number	3218-36-8	[1]
Molecular Formula	C ₁₃ H ₁₀ O	[1]
Molecular Weight	182.22 g/mol	[1]
Appearance	White to cream solid	[1]
Melting Point	57-63 °C	[1]
Boiling Point	184 °C @ 11 mmHg	
Purity	≥ 99% (Assay)	[1]

Table 2: Olfactory Profile of **4-Phenylbenzaldehyde**

Parameter	Description	Reference(s)
Odor Type	Floral, Aromatic	[1]
Odor Description	Described as a pleasant floral scent.	[1]
Odor Detection Threshold	Data not available in the reviewed literature.	
Typical Use Concentration	Data not available in the reviewed literature. For reference, the related compound Benzaldehyde is used at 0.02% to 1.6% in perfume compounds.	[2]

Experimental Protocols

The following protocols are provided as a guide for researchers and scientists working with **4-phenylbenzaldehyde** in a fragrance laboratory setting.

Protocol 1: Sensory Evaluation of 4-Phenylbenzaldehyde

Objective: To determine the olfactory profile of **4-phenylbenzaldehyde** and its odor intensity at various concentrations.

Materials:

- **4-Phenylbenzaldehyde**
- Ethanol (perfumer's grade, odorless)
- Glass beakers and stirring rods
- Volumetric flasks and pipettes
- Smelling strips
- A panel of trained sensory assessors

Methodology:

- Preparation of Dilutions: Prepare a series of dilutions of **4-phenylbenzaldehyde** in ethanol. Suggested concentrations include 10%, 5%, 1%, 0.5%, and 0.1% (w/v).
- Sample Preparation: For each dilution, dip a smelling strip into the solution for 2-3 seconds.
- Sensory Assessment:
 - Present the smelling strips to the sensory panel in a well-ventilated, odor-free room.
 - Instruct the panelists to evaluate the odor at different time intervals (top note, middle note, and base note) and to describe the scent profile using standardized fragrance terminology.

- Ask the panelists to rate the odor intensity of each dilution on a scale (e.g., 1 to 9, where 1 is not perceptible and 9 is extremely strong).
- Data Analysis: Compile the descriptions and intensity ratings from the panel. Analyze the data to create a comprehensive olfactory profile and a concentration-intensity curve for **4-phenylbenzaldehyde**.

Protocol 2: Stability Testing of 4-Phenylbenzaldehyde in a Cosmetic Emulsion

Objective: To evaluate the stability of **4-phenylbenzaldehyde** in a standard oil-in-water (o/w) cosmetic emulsion.

Materials:

- **4-Phenylbenzaldehyde**
- Pre-made o/w cosmetic base lotion (fragrance-free)
- Oven capable of maintaining $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ and $50^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- Refrigerator capable of maintaining $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- pH meter
- Viscometer
- Glass jars with airtight lids

Methodology:

- Sample Preparation:
 - Prepare two batches of the o/w lotion.
 - In the test batch, incorporate **4-phenylbenzaldehyde** at a desired concentration (e.g., 0.5% w/w). The other batch will serve as the control.

- Homogenize both batches to ensure uniform distribution.
- Package the samples in glass jars.
- Initial Analysis (Time 0): Analyze both the control and test samples for the following parameters:
 - Appearance (color, clarity)
 - Odor
 - pH
 - Viscosity
- Accelerated Stability Testing:
 - Store samples of both batches under the following conditions:
 - $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
 - $50^{\circ}\text{C} \pm 2^{\circ}\text{C}$
 - $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$ (for comparison)
 - Room temperature (20-25°C)
 - Freeze-thaw cycling (e.g., 24 hours at -10°C followed by 24 hours at 25°C , for three cycles)
- Periodic Evaluation: Evaluate the samples at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks) for any changes in the parameters listed in step 2.
- Data Analysis: Compare the results of the test sample with the control sample at each time point and under each storage condition. Note any significant changes in color, odor, pH, or viscosity, which may indicate instability.

Protocol 3: Quantitative Analysis of 4-Phenylbenzaldehyde in a Perfume Solution by GC-MS

Objective: To determine the concentration of **4-phenylbenzaldehyde** in a prepared perfume solution using Gas Chromatography-Mass Spectrometry (GC-MS).

Materials:

- Perfume sample containing **4-phenylbenzaldehyde**
- **4-Phenylbenzaldehyde** standard of known purity
- Internal standard (e.g., 1,4-dibromobenzene)
- Ethanol (GC grade)
- Volumetric flasks and micropipettes
- GC-MS system with a suitable capillary column (e.g., HP-5MS)

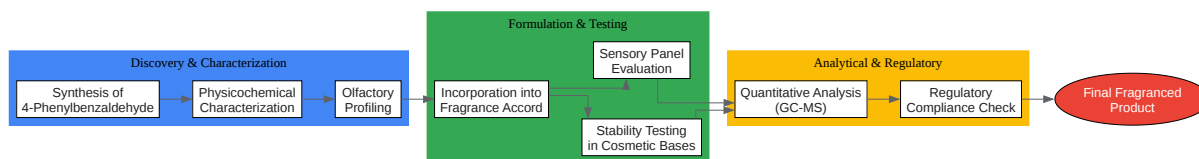
Methodology:

- Preparation of Standard Solutions:
 - Prepare a stock solution of **4-phenylbenzaldehyde** in ethanol at a known concentration (e.g., 1000 ppm).
 - From the stock solution, prepare a series of calibration standards with different concentrations (e.g., 10, 25, 50, 100, 200 ppm).
 - Add a fixed concentration of the internal standard to each calibration standard and the sample to be analyzed.
- Sample Preparation: Dilute the perfume sample with ethanol to a concentration that falls within the range of the calibration curve. Add the internal standard at the same concentration as in the standards.
- GC-MS Analysis:

- Inject the calibration standards and the prepared sample into the GC-MS system.
- Use an appropriate temperature program to achieve good separation of the analytes.
- The mass spectrometer should be operated in either full scan mode or selected ion monitoring (SIM) mode for quantification.
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of **4-phenylbenzaldehyde** to the peak area of the internal standard against the concentration of the standards.
 - From the calibration curve, determine the concentration of **4-phenylbenzaldehyde** in the diluted perfume sample.
 - Calculate the concentration of **4-phenylbenzaldehyde** in the original perfume sample, taking into account the dilution factor.

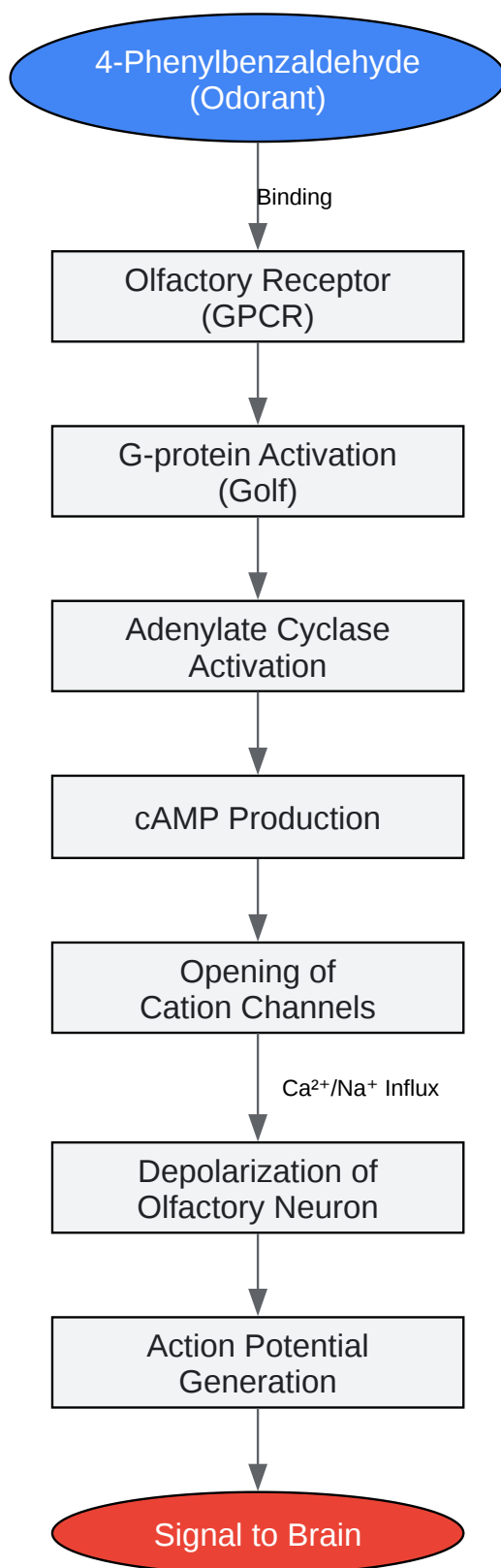
Visualizations

The following diagrams illustrate key concepts and workflows related to the use of **4-phenylbenzaldehyde** in the fragrance industry.



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Caption: Workflow for the development and application of a fragrance ingredient.



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Caption: Generalized olfactory signal transduction pathway.

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References

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